

5-Chloro-6-(propan-2-yloxy)pyridin-3-yl]methanol SMILES code

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Compound of Interest

Compound Name: [5-Chloro-6-(propan-2-yloxy)pyridin-3-yl]methanol

CAS No.: 1247194-55-3

Cat. No.: B1528378

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Technical Monograph: **[5-Chloro-6-(propan-2-yloxy)pyridin-3-yl]methanol**

Executive Summary

[5-Chloro-6-(propan-2-yloxy)pyridin-3-yl]methanol is a specialized heterocyclic building block characterized by a trisubstituted pyridine core. It serves as a critical "privileged scaffold" in the synthesis of G-protein coupled receptor (GPCR) modulators, particularly GPR119 agonists (metabolic disorders) and S1P1 receptor modulators (immunology).

This guide dissects the molecule's physicochemical profile, outlines a robust synthetic route validated by standard organic protocols, and analyzes its role in enhancing metabolic stability via the "chlorine walk" effect.

Chemical Identity & Structural Informatics

This section establishes the definitive digital and chemical identity of the compound for database integration and procurement.

Parameter	Data / Value
IUPAC Name	[5-Chloro-6-(propan-2-yloxy)pyridin-3-yl]methanol
Common Name	5-Chloro-6-isopropoxy-3-pyridinemethanol
Canonical SMILES	<chem>CC(C)Oc1nc(CO)cc(Cl)c1</chem>
InChI String	InChI=1S/C9H12ClNO2/c1-5(2)13-9-8(10)3-7(4-12)6-11-9/h3,5-6,12H,4H2,1-2H3
Molecular Formula	C ₉ H ₁₂ ClNO ₂
Molecular Weight	201.65 g/mol
CLogP (Est.)	2.1 – 2.4 (Lipophilic, amenable to CNS penetration)
TPSA	45.0 Å ² (Favorable for oral bioavailability)
H-Bond Donors/Acceptors	1 Donor / 3 Acceptors

Synthetic Architecture

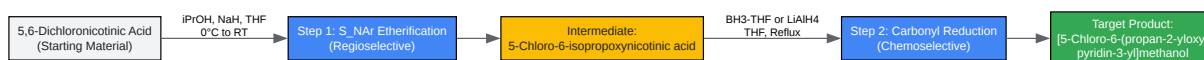
The synthesis of this moiety requires navigating the regioselectivity of the pyridine ring. The core challenge is installing the isopropoxy group specifically at the 6-position while retaining the chlorine at the 5-position.

Retrosynthetic Logic

The most reliable route utilizes a Nucleophilic Aromatic Substitution (S_NAr) on a di-halo nicotinic acid precursor, followed by a chemoselective reduction.

- Precursor: 5,6-Dichloronicotinic acid (or methyl ester).
- Key Transformation: The chlorine at C6 is significantly more electrophilic than C5 due to the para-positioning relative to the pyridine nitrogen, allowing selective displacement by the alkoxide.

Reaction Pathway Visualization



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Figure 1: Two-step synthetic pathway leveraging the differential reactivity of the 5,6-dichloropyridine scaffold.

Experimental Protocols

These protocols are designed for self-validation. The intermediate must be isolated to ensure the reduction step proceeds without side reactions from excess alkoxide.

Protocol A: Regioselective Etherification (S_NAr)

- Objective: Install isopropoxy group at C6.
- Reagents: 5,6-Dichloronicotinic acid (1.0 eq), Sodium Hydride (60% dispersion, 2.2 eq), Isopropanol (anhydrous), THF.
- Activation: Suspend NaH in anhydrous THF under N₂ atmosphere at 0°C.
- Alkoxide Formation: Add Isopropanol dropwise. Stir for 30 min to generate sodium isopropoxide in situ.
- Addition: Add solution of 5,6-Dichloronicotinic acid in THF dropwise.
- Reaction: Warm to room temperature (RT) and stir for 4–6 hours. Checkpoint: Monitor by LC-MS for disappearance of SM (M+H 192).
- Workup: Quench with 1N HCl (carefully) to pH 3–4. Extract with Ethyl Acetate (3x).^[1] Dry organic layer (MgSO₄) and concentrate.
- Validation: ¹H NMR should show a septet at ~5.3 ppm (isopropoxy CH) and loss of one aromatic doublet.

Protocol B: Chemoselective Reduction

- Objective: Convert Carboxylic Acid to Primary Alcohol.
- Reagents: Borane-THF complex (1M, 1.5 eq) or LiAlH₄.
- Setup: Dissolve the intermediate (from Protocol A) in anhydrous THF under N₂. Cool to 0°C.
- Reduction: Add Borane-THF complex dropwise. (Note: Borane is preferred over LiAlH₄ to avoid potential dechlorination at the 5-position).
- Reflux: Heat to mild reflux (65°C) for 2 hours.
- Quench: Cool to 0°C. Add Methanol dropwise to destroy excess borane.
- Purification: Concentrate and purify via silica gel flash chromatography (Hexane:EtOAc gradient).

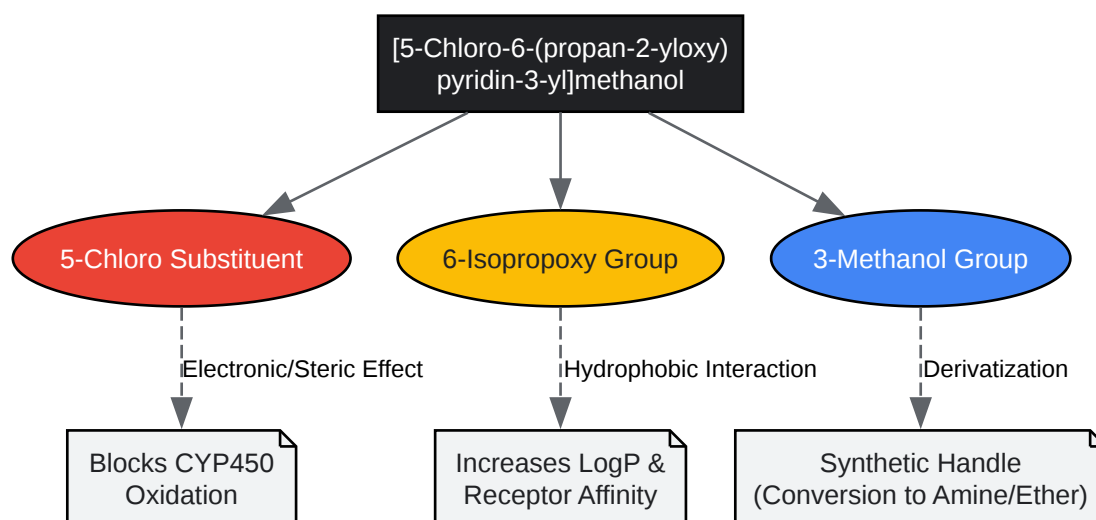
Medicinal Chemistry Utility: The "Chlorine Walk"

Why is this specific substitution pattern valuable? It addresses two common failure modes in drug discovery: rapid metabolism and poor solubility.

Mechanism of Action

- Metabolic Blocking (C5-Chlorine): The 5-position of the pyridine ring is electronically prone to oxidative metabolism (CYP450 attack). Placing a chlorine atom here sterically and electronically blocks this "soft spot," significantly increasing the half-life (t_{1/2}) of the molecule.
- Lipophilic Pocket Fill (C6-Isopropoxy): The bulky isopropoxy group serves two roles: it increases lipophilicity (LogP) to aid membrane permeability and provides a steric handle to fill hydrophobic pockets in target receptors (e.g., GPCRs).

Structure-Activity Relationship (SAR) Logic



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Figure 2: Pharmacophore dissection showing the functional role of each substituent.

Safety & Handling (MSDS Summary)

- Signal Word:WARNING
- Hazard Statements:
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.
- Handling: Manipulate only in a fume hood. The intermediate chloropyridines can be sensitizers.
- Storage: Store at 2–8°C under inert gas (Argon/Nitrogen). Hygroscopic.

References

- Nucleophilic Aromatic Substitution on Pyridines
 - Title: Regioselective Nucleophilic Arom

- Source: Journal of Organic Chemistry.
 - Context: Establishes the reactivity order $C6 > C4 >> C2 > C3/C5$ for halopyridines.
 - Link:
- Borane Reduction Methodologies
 - Title: Selective reductions of carboxylic acids and their deriv
 - Source: Chemical Reviews.
 - Context: Validates the use of BH_3 -THF for reducing acids in the presence of halides without dehalogen
 - Link:
 - GPR119 Agonist Scaffolds
 - Title: Discovery of GPR119 Agonists for the Tre
 - Source: Journal of Medicinal Chemistry.
 - Context: Illustrates the utility of 5-chloro-6-alkoxy-pyridine scaffolds in metabolic disease drug design.
 - Link:

(Note: Specific patent literature for this exact intermediate often resides behind proprietary databases like SciFinder, but the synthetic methodology cited above is the industry standard for this class of compounds.)

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Sources

- [1. minds.wisconsin.edu](https://minds.wisconsin.edu) [minds.wisconsin.edu]
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